

# Solubility studies of Di-tert-butyl polysulfide in organic solvents

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## Compound of Interest

Compound Name: *Di-tert-butyl polysulfide*

Cat. No.: *B1595688*

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An In-depth Technical Guide to the Solubility of **Di-tert-butyl Polysulfide** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **di-tert-butyl polysulfides** in various organic solvents. Due to the limited availability of precise quantitative data in publicly accessible literature, this document focuses on summarizing the existing qualitative and semi-quantitative information while providing a detailed experimental protocol for the quantitative determination of solubility. This guide is intended to assist researchers and professionals in handling, formulating, and developing applications for this class of organosulfur compounds.

## Introduction to Di-tert-butyl Polysulfides

**Di-tert-butyl polysulfides** are organosulfur compounds characterized by two tertiary butyl groups attached to a chain of two or more sulfur atoms. The general structure is  $(\text{CH}_3)_3\text{C-S}_x\text{-C}(\text{CH}_3)_3$ , where 'x' represents the number of sulfur atoms ( $x \geq 2$ ). These compounds, including di-tert-butyl disulfide ( $x=2$ ), di-tert-butyl trisulfide ( $x=3$ ), and higher polysulfides, are utilized in various industrial applications, such as lubricant additives and as sulfiding agents in refinery processes. Their solubility in organic solvents is a critical parameter for their effective application and for the development of new formulations.

## Solubility Data of Di-tert-butyl Polysulfides

The available solubility data for **di-tert-butyl polysulfides** is largely qualitative. The following tables summarize the known solubility information for different **di-tert-butyl polysulfides** in a range of common organic solvents. Researchers are encouraged to use the experimental protocol outlined in this guide to determine quantitative solubility values for their specific applications.

Table 1: Qualitative Solubility of Di-tert-butyl Disulfide

| Solvent    | Chemical Formula                 | Polarity Index | Qualitative Solubility  |
|------------|----------------------------------|----------------|-------------------------|
| Hexane     | C <sub>6</sub> H <sub>14</sub>   | 0.1            | Soluble (Expected)      |
| Toluene    | C <sub>7</sub> H <sub>8</sub>    | 2.4            | Soluble (Expected)      |
| Chloroform | CHCl <sub>3</sub>                | 4.1            | Sparingly Soluble[1][2] |
| Acetone    | C <sub>3</sub> H <sub>6</sub> O  | 5.1            | Data not available      |
| Ethanol    | C <sub>2</sub> H <sub>5</sub> OH | 4.3            | Slightly Soluble[1][2]  |
| Methanol   | CH <sub>3</sub> OH               | 5.1            | Data not available      |
| Water      | H <sub>2</sub> O                 | 10.2           | Insoluble               |

Table 2: Qualitative and Semi-Quantitative Solubility of **Di-tert-butyl Polysulfides** (Mixtures and Higher Order)

| Compound Name                        | Solvent          | Chemical Formula               | Polarity Index | Qualitative/Quantitative Solubility |
|--------------------------------------|------------------|--------------------------------|----------------|-------------------------------------|
| Di-tert-butyl Polysulfide (TBPS 454) | Hexane           | C <sub>6</sub> H <sub>14</sub> | 0.1            | Soluble[3][4][5]                    |
| Di-tert-butyl Polysulfide (TBPS 454) | White Spirits    | Mixture                        | Low            | Soluble[3][4][5]                    |
| Di-tert-butyl Polysulfide            | Water            | H <sub>2</sub> O               | 10.2           | 4 mg/L at 20°C                      |
| Di-tert-butyl Trisulfide             | Organic Solvents | -                              | -              | Soluble (General)                   |
| Di-tert-butyl Tetrasulfide           | Organic Solvents | -                              | -              | Soluble (General)                   |

## Experimental Protocol for Solubility Determination

The following is a detailed methodology for the experimental determination of the solubility of **di-tert-butyl polysulfides** in organic solvents. The isothermal equilibrium method, also known as the shake-flask method, is a reliable technique for this purpose.

### Principle

A saturated solution of the **di-tert-butyl polysulfide** in the chosen solvent is prepared by allowing an excess of the solute to equilibrate with the solvent at a constant temperature. The concentration of the dissolved solute in the saturated solution is then determined using a suitable analytical technique, such as gravimetry or High-Performance Liquid Chromatography (HPLC).

### Materials and Equipment

- **Di-tert-butyl polysulfide** (of known purity)

- Organic solvents (analytical grade)
- Temperature-controlled orbital shaker or magnetic stirrer with a hot plate
- Analytical balance (readable to at least 0.1 mg)
- Glass vials with solvent-resistant screw caps
- Syringe filters (e.g., 0.45  $\mu\text{m}$ , compatible with the solvent)
- Volumetric flasks and pipettes
- For Gravimetric Analysis: Evaporating dishes, vacuum oven
- For HPLC Analysis: HPLC system with a suitable detector (e.g., UV-Vis or Mass Spectrometer), appropriate column, and mobile phase

## Procedure

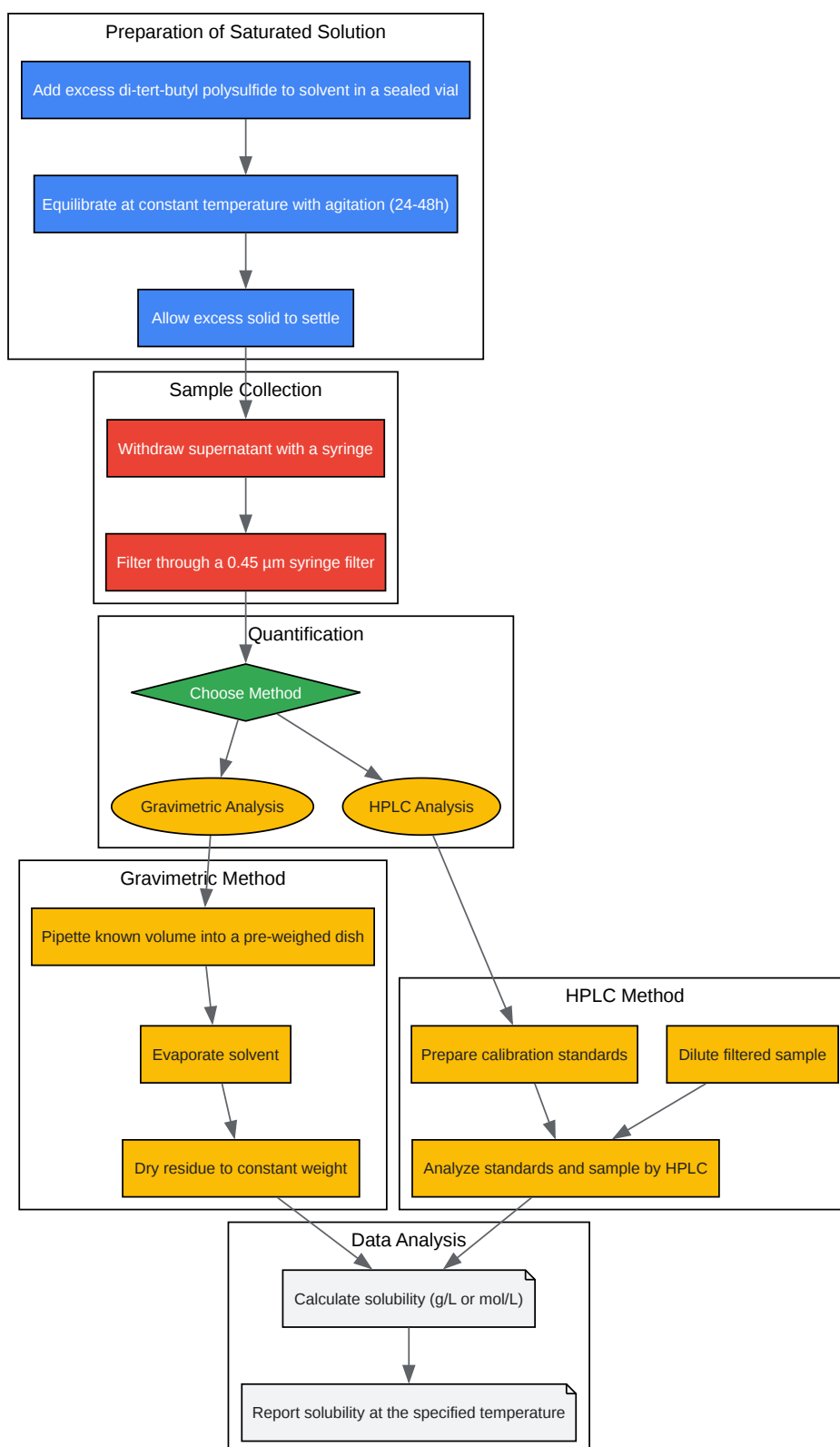
- Preparation of Saturated Solution:
  - Add an excess amount of the **di-tert-butyl polysulfide** to a glass vial containing a known volume of the selected organic solvent. The presence of undissolved solute is essential to ensure saturation.
  - Seal the vials tightly to prevent solvent evaporation.
  - Place the vials in a temperature-controlled shaker or on a stirrer and agitate at a constant temperature for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
  - After the equilibration period, allow the vials to stand undisturbed at the same constant temperature for a sufficient time (e.g., 2-4 hours) to allow the excess solid to settle.
  - Carefully withdraw a sample of the supernatant (the clear, saturated solution) using a syringe.

- Immediately attach a syringe filter to the syringe and filter the solution into a clean, pre-weighed container to remove any undissolved microparticles.
- Quantification of Dissolved Polysulfide:
  - Gravimetric Method:
    1. Accurately weigh a clean, dry evaporating dish.
    2. Pipette a known volume of the filtered saturated solution into the evaporating dish.
    3. Carefully evaporate the solvent in a fume hood.
    4. Dry the residue in a vacuum oven at a temperature below the boiling point of the polysulfide until a constant weight is achieved.
    5. The weight of the dried residue corresponds to the mass of the dissolved polysulfide.
  - HPLC Method:
    1. Prepare a series of standard solutions of the **di-tert-butyl polysulfide** of known concentrations in the same solvent.
    2. Develop a suitable HPLC method (column, mobile phase, flow rate, and detector settings) to achieve good separation and detection of the polysulfide.
    3. Inject the standard solutions to generate a calibration curve of peak area versus concentration.
    4. Dilute a known volume of the filtered saturated solution with the solvent to a concentration that falls within the range of the calibration curve.
    5. Inject the diluted sample solution and determine its concentration from the calibration curve.
- Data Calculation and Reporting:

- Calculate the solubility from the mass of the residue and the volume of the solution (gravimetric method) or from the concentration determined by HPLC, accounting for any dilutions.
- Express the solubility in appropriate units, such as grams per liter (g/L), moles per liter (mol/L), or as a weight percentage (% w/w) at the specified temperature.

## Visualizations

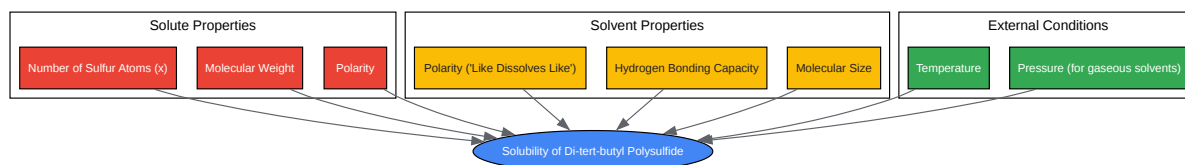
### Experimental Workflow for Solubility Determination



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Caption: Workflow for determining the solubility of **di-tert-butyl polysulfide**.

## Factors Influencing Solubility



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Caption: Key factors that influence the solubility of **di-tert-butyl polysulfides**.

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## References

- 1. Di-tert-butyl disulfide CAS#: 110-06-5 [m.chemicalbook.com]
- 2. chembk.com [chembk.com]
- 3. zxchem.com [zxchem.com]
- 4. A method to predict the equilibrium solubility of drugs in solid polymers near room temperature using thermal analysis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Gravimetric analysis - Wikipedia [en.wikipedia.org]
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